

Personal protective equipment for handling 3'-Hydroxy Repaglinide

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Compound of Interest

Compound Name: 3'-Hydroxy Repaglinide

Cat. No.: B564462

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Essential Safety and Handling Guide for 3'-Hydroxy Repaglinide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **3'-Hydroxy Repaglinide** in a laboratory setting. The following procedures are designed to ensure the safety of personnel and the integrity of research by minimizing exposure and contamination.

Hazard Identification and Classification

3'-Hydroxy Repaglinide is a metabolite of Repaglinide, an active pharmaceutical ingredient (API). While one Safety Data Sheet (SDS) for a deuterated version describes it as a "pharmaceutical related compound of unknown potency," another SDS for **3'-Hydroxy Repaglinide** provides specific GHS classifications.^{[1][2]} It is classified as:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[2]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.^[2]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[2]

The toxicological properties of **3'-Hydroxy Repaglinide** have not been fully investigated.[3] Therefore, it should be handled with care, assuming it may have potent physiological effects.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C27H36N2O5	[2][4][5][6]
Molecular Weight	468.59 g/mol	[2][4][5][6]
Appearance	White to off-white solid	MedChemExpress
Storage Conditions	Powder: -20°C for 2 years. In DMSO: 2 weeks at 4°C, 6 months at -80°C.	[7]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **3'-Hydroxy Repaglinide** to determine the appropriate level of PPE. The following table outlines the minimum recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	To prevent skin contact.
Eye Protection	Tightly fitting safety goggles with side-shields.	To protect eyes from splashes or dust.
Body Protection	A dedicated lab coat or gown, worn fully buttoned. Fire/flammable resistant and impervious clothing is recommended.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary for procedures that could generate dust or aerosols. The type of respirator should be selected based on the risk assessment.	To prevent inhalation of the compound.

Operational Plan: Safe Handling Procedures

4.1. Engineering Controls:

- Ventilation: All handling of solid **3'-Hydroxy Repaglinide** should be performed in a certified chemical fume hood, biological safety cabinet, or a ventilated balance enclosure to minimize inhalation exposure.
- Containment: For procedures with a higher risk of aerosol generation, consider using a glove box or other closed-system transfer methods.

4.2. Procedural Steps for Handling Solid Compound:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on all required PPE as outlined in the table above.

- Weighing: If weighing the solid, do so within a ventilated enclosure. Use a dedicated spatula and weighing paper.
- Dissolving: If preparing a solution, add the solvent to the solid slowly to avoid splashing. Cap the container securely before mixing.
- Post-Handling: After handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated disposables as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to avoid self-contamination (gloves first, then gown, then eye protection). Wash hands thoroughly with soap and water after removing gloves.

4.3. First-Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)
- If on Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- If in Eyes: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician if symptoms develop or persist.[\[1\]](#)

Disposal Plan

5.1. Waste Segregation:

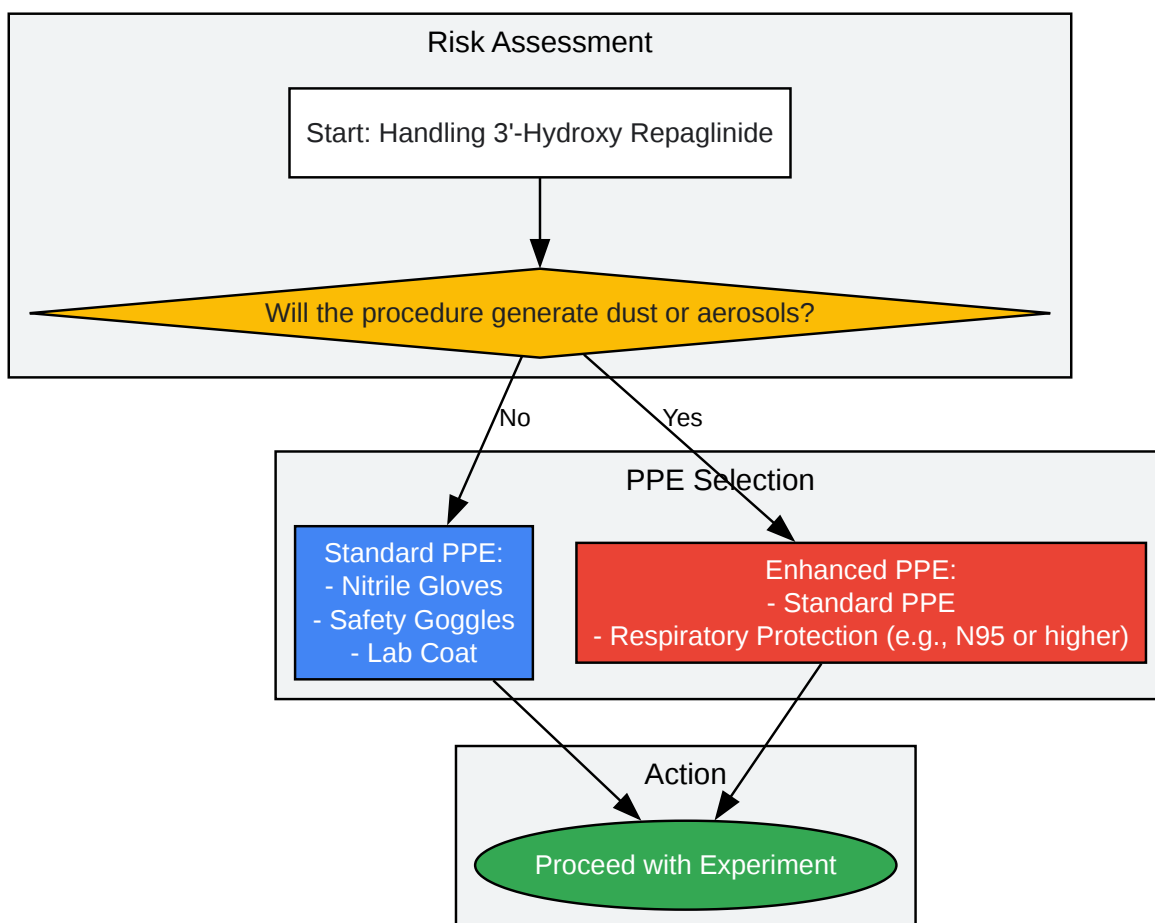
- All solid waste contaminated with **3'-Hydroxy Repaglinide** (e.g., gloves, weighing paper, pipette tips) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid waste containing **3'-Hydroxy Repaglinide** should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.

5.2. Disposal Method:

- Excess and expired materials, as well as contaminated waste, should be offered to a licensed hazardous material disposal company.[1]
- Incineration in a facility equipped with an afterburner and scrubber is a potential disposal method.[1]
- Ensure that all federal, state, and local regulations regarding the disposal of this material are followed.[1]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **3'-Hydroxy Repaglinide**.



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